An In-depth Technical Guide to 4-Fluoropyrimidin-2-amine

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Compound of Interest

Compound Name:	*4-Fluoropyrimidin-2-amine*
CAS No.:	*96548-90-2*
Cat. No.:	*B2675479*

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This guide provides a comprehensive technical overview of **4-Fluoropyrimidin-2-amine**, a critical building block in modern medicinal chemistry. It is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its nomenclature, properties, synthesis, and applications.

Introduction: The Significance of a Fluorinated Heterocycle

The introduction of fluorine into bioactive molecules can profoundly alter their physicochemical and pharmacological properties. Attributes such as metabolic stability, binding affinity, and membrane permeability are often enhanced. Within this context, **4-Fluoropyrimidin-2-amine** has emerged as a valuable heterocyclic intermediate. The pyrimidine core is a ubiquitous scaffold in numerous pharmaceuticals, and the strategic placement of a fluorine atom at the 4-position, coupled with an amino group at the 2-position, creates a unique electronic and steric profile. This profile is frequently exploited in the design of kinase inhibitors, anti-infective agents, and other targeted therapies, making a thorough understanding of this compound essential for contemporary drug discovery.[1][2]

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Nomenclature and Chemical Structure

The unambiguous identification of a chemical entity is foundational to scientific communication. This section clarifies the naming conventions and structural details of **4-Fluoropyrimidin-2-amine**.

IUPAC Name and Synonyms

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is **4-fluoropyrimidin-2-amine**.

Common synonyms encountered in literature and commercial catalogs include:

- 2-Amino-4-fluoropyrimidine
- 4-Fluoro-2-pyrimidinamine

CAS Registry Number: 96548-90-2[3][4]

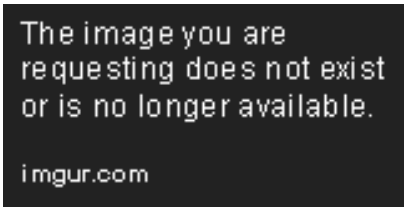
Structural Elucidation

The molecule consists of a pyrimidine ring, which is a six-membered aromatic heterocycle containing two nitrogen atoms at positions 1 and 3. A fluorine atom is substituted at the 4-position, and an amino group ($-NH_2$) is attached to the 2-position.

Molecular Formula: $C_4H_4FN_3$[3]

Molecular Weight: 113.09 g/mol [3]

Below is a 2D representation of the chemical structure:



Physicochemical Properties

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A clear understanding of a compound's physical and chemical properties is crucial for its handling, formulation, and application in synthetic chemistry. The key properties of **4-Fluoropyrimidin-2-amine** are summarized below.

Property	Value	Source
Physical Form	Solid	
Molecular Weight	113.09 g/mol	[3]
Molecular Formula	$C_4H_4FN_3$	[3]
Topological Polar Surface Area (TPSA)	51.8 Å²	[3]
logP	0.1979	[3]
Hydrogen Bond Donors	1	[3]
Hydrogen Bond Acceptors	3	[3]
Storage Temperature	4°C, Refrigerator	[3]

Synthesis and Manufacturing

The synthesis of fluorinated heterocycles often requires specialized methodologies to achieve good yields and purity. A common laboratory-scale synthesis of related aminofluoropyrimidines involves nucleophilic aromatic substitution (SNAr) reactions on dihalopyrimidine precursors. While a specific, detailed synthesis for **4-Fluoropyrimidin-2-amine** is not readily available in the provided search results, a generalizable synthetic strategy can be inferred from similar transformations.

Generalized Synthetic Workflow

A plausible and efficient route to **4-Fluoropyrimidin-2-amine** would likely start from a commercially available dichloropyrimidine. The differential reactivity of the chlorine atoms allows for a stepwise substitution.

Workflow Overview:

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- Fluorination: Selective replacement of one chlorine atom with fluorine.
- Amination: Subsequent replacement of the remaining chlorine atom with an amino group.

The causality behind this step-wise approach lies in controlling the regioselectivity. The choice of reagents and reaction conditions is critical to favor the desired isomer.



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Caption: Generalized synthetic workflow for **4-Fluoropyrimidin-2-amine**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative example based on established methodologies for the synthesis of substituted pyrimidines.[5][6]

Step 1: Synthesis of 2-Chloro-4-fluoropyrimidine

- To a solution of 2,4-dichloropyrimidine in a suitable aprotic solvent (e.g., DMF or Acetonitrile), add a mild fluorinating agent such as potassium fluoride (KF).
- Incorporate a phase-transfer catalyst (e.g., 18-crown-6 or a quaternary ammonium salt) to facilitate the reaction.
- Heat the reaction mixture under controlled temperature (e.g., 80-120°C) and monitor the progress by TLC or GC-MS.
- Upon completion, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Purify the crude product via column chromatography to isolate 2-chloro-4-fluoropyrimidine.

Step 2: Synthesis of **4-Fluoropyrimidin-2-amine**

- Dissolve the purified 2-chloro-4-fluoropyrimidine in a suitable solvent (e.g., ethanol or THF).

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- Introduce a source of ammonia, such as aqueous ammonium hydroxide or a solution of ammonia in an organic solvent.
- Heat the reaction in a sealed vessel to the required temperature (e.g., 100-150°C). The pressure will increase, so appropriate safety precautions are necessary.
- Monitor the reaction for the disappearance of the starting material.
- After completion, cool the reaction mixture and remove the solvent under reduced pressure.
- The resulting solid can be purified by recrystallization or column chromatography to yield pure **4-Fluoropyrimidin-2-amine**.

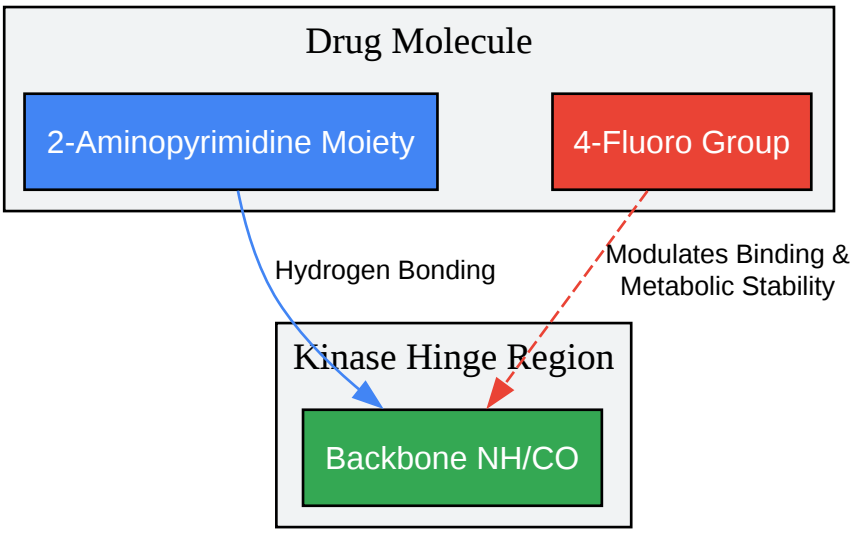
Role in Drug Discovery and Development

4-Fluoropyrimidin-2-amine is a key building block in the synthesis of a wide range of biologically active compounds.[1] Its structural features are often crucial for potent and selective interaction with biological targets.

As a Pharmacophore in Kinase Inhibitors

The 2-aminopyrimidine moiety is a well-established "hinge-binding" motif in many kinase inhibitors. It forms key hydrogen bonds with the backbone of the kinase hinge region, a critical interaction for potent inhibition. The addition of the 4-fluoro substituent can enhance binding affinity through favorable electronic interactions and can also block a potential site of metabolism, thereby improving the pharmacokinetic profile of the drug candidate.

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Caption: Interaction of the **4-fluoropyrimidin-2-amine** scaffold with a kinase hinge.

Analytical Characterization

Confirmation of the identity and purity of **4-Fluoropyrimidin-2-amine** is essential. Standard analytical techniques are employed for this purpose.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR, ^{13}C NMR, and ^{19}F NMR are used to confirm the chemical structure and the position of the substituents.[7]
- Mass Spectrometry (MS): Provides the molecular weight and fragmentation pattern, confirming the elemental composition.[7]
- Infrared (IR) Spectroscopy: Identifies the characteristic functional groups present in the molecule.
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **4-Fluoropyrimidin-2-amine**.

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Hazard Statements:

- H302: Harmful if swallowed.[8][9]
- H312: Harmful in contact with skin.[9]
- H315: Causes skin irritation.[8][9]
- H318: Causes serious eye damage.[9]
- H319: Causes serious eye irritation.[8]
- H332: Harmful if inhaled.[9]
- H335: May cause respiratory irritation.[8][9]

Precautionary Measures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[8][10]
- Avoid inhalation of dust and contact with skin and eyes.[8][10]
- In case of contact, rinse immediately with plenty of water.[10]

Always consult the latest Safety Data Sheet (SDS) for comprehensive safety information before handling this compound.[8][10][11]

References

- PubChem. 2-Amino-4-fluoropyridine | C5H5FN2 | CID 18327808. [Link]
- Capot Chemical. Material Safety Data Sheet - 4-Amino-2-fluoropyridine. [Link]
- Chemical Label. **4-fluoropyrimidin-2-amine**. [Link]

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- National Center for Biotechnology Information. Synthesis of 4-amino-5-fluoropyrimidines and 5-amino-4-fluoropyrazoles from a β-fluoroenolate salt. [Link]
- PubChem. 2-Chloro-5-fluoropyrimidin-4-amine | C4H3ClFN3 | CID 254372. [Link]
- ResearchGate. Synthesis of 4-amino-5-fluoropyrimidines and 5-amino-4-fluoropyrazoles from a β-fluoroenolate salt. [Link]
- SpectraBase. 4-Pyrimidinamine, 2-fluoro-. [Link]
- PubChem. 2-Fluoropyrimidin-4-amine | C4H4FN3 | CID 339392. [Link]
- Patsnap. Preparation method of 2-amino-4-fluoropyridine.
- National Center for Biotechnology Information. 4-(4-Fluorophenyl)-6-(2-furyl)pyrimidin-2-amine. [Link]
- PubChem. 4-Amino-5-fluoro-2-methoxypyrimidine | C5H6FN3O | CID 44630535. [Link]
- Alchem Pharmtech. CAS 96548-90-2 | **4-Fluoropyrimidin-2-amine**. [Link]
- MDPI. Synthesis of 2-Aminopyrimidine Derivatives and Their Evaluation as β-Glucuronidase Inhibitors: In Vitro and In Silico Studies. [Link]
- PubChemLite. 2-fluoropyrimidin-4-amine (C4H4FN3). [Link]
- National Center for Biotechnology Information. Recent Advances in Pyrimidine-Based Drugs. [Link]
- Google Patents.

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Sources

- 1. Recent Advances in Pyrimidine-Based Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
- 3. chemscene.com [chemscene.com]
- 4. alchempharmtech.com [alchempharmtech.com]
- 5. Synthesis of 4-amino-5-fluoropyrimidines and 5-amino-4-fluoropyrazoles from a β-fluoroenolate salt - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. spectrabase.com [spectrabase.com]
- 8. capotchem.com [capotchem.com]
- 9. chemical-label.com [chemical-label.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]

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